(Z)-SU14813 solubility problems and solutions

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Compound of Interest	
Compound Name:	*(Z)-SU14813*
CAS No.:	*627908-92-3*
Cat. No.:	*B1684611*

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(Z)-SU14813 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility, handling, and use of **(Z)-SU14813**. This resource includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data presented in a clear and accessible format.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **(Z)-SU14813** stock solutions?

A1: The recommended solvent for preparing stock solutions of **(Z)-SU14813** is dimethyl sulfoxide (DMSO). It is highly soluble in DMSO.[1] It is crucial to use anhydrous, high-purity DMSO, as the presence of moisture can significantly decrease the solubility of the compound.[1]

Q2: What is the solubility of **(Z)-SU14813** in common laboratory solvents?

A2: **(Z)-SU14813** has good solubility in DMSO. However, it is poorly soluble in water and ethanol.[2]

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Q3: My **(Z)-SU14813** is precipitating after I dilute the DMSO stock into my aqueous buffer or cell culture medium. What should I do?

A3: This is a common issue for compounds with low aqueous solubility. When the DMSO stock is added to an aqueous environment, the DMSO rapidly disperses, which can cause the less soluble **(Z)-SU14813** to precipitate. Here are some solutions:

- Pre-warm the medium: Warming the aqueous medium to 37°C can help maintain the solubility of the compound during dilution.
- Increase the volume of the medium: Diluting the DMSO stock into a larger volume of medium can prevent the final concentration from exceeding its solubility limit.
- Add the stock solution slowly while vortexing: This promotes rapid mixing and prevents the formation of localized high concentrations that can lead to precipitation.
- Use a surfactant: For in vivo preparations, surfactants like Tween-80 are used to maintain the compound in solution.[1][3] For in vitro assays, the compatibility of any surfactant with your specific cell line should be verified.
- Prepare fresh dilutions: It is strongly recommended to prepare aqueous working solutions of **(Z)-SU14813** fresh for each experiment and use them immediately to avoid precipitation over time.[3]

Q4: How should I store **(Z)-SU14813** stock solutions?

A4: For long-term storage, it is recommended to store **(Z)-SU14813** stock solutions in DMSO at -20°C or -80°C. To minimize degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use vials.[1][3]

Q5: What is the stability of the solid form of **(Z)-SU14813**?

A5: The solid form of **(Z)-SU14813** is stable for years when stored correctly at -20°C.

Quantitative Data Summary

The following tables summarize the key solubility and storage parameters for **(Z)-SU14813**.

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Table 1: Solubility of **(Z)-SU14813** in Various Solvents

Solvent	Solubility	Notes
DMSO	44 mg/mL[1] to 88 mg/mL[2]	Ultrasonication may be required. Use of fresh, anhydrous DMSO is critical.[1]
Ethanol	Insoluble[2]	Not a recommended solvent.
Water	Insoluble[2][4]	Not a recommended solvent for primary stock solutions.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL[1][3]	A clear solution can be obtained for in vivo use.
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL[1]	A clear solution can be obtained for in vivo use.

Table 2: Storage and Stability of **(Z)-SU14813**

Form	Storage Temperature	Duration	Reference(s)
Solid Powder	-20°C	3 years	
Solid Powder	4°C	2 years	
In DMSO	-80°C	2 years	[1]
In DMSO	-20°C	1 year	[1]
In DMSO (maleate salt)	-80°C	6 months	[3]
In DMSO (maleate salt)	-20°C	1 month	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Primary Stock Solution in DMSO

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Materials:

- **(Z)-SU14813** powder
- Dimethyl sulfoxide (DMSO), anhydrous, high-purity
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of **(Z)-SU14813** powder in a sterile microcentrifuge tube. For a 10 mM stock solution of **(Z)-SU14813** (Molecular Weight: 442.48 g/mol), you would weigh 4.425 mg for 1 mL of DMSO.
- Solubilization: Add the corresponding volume of 100% anhydrous DMSO.
- Mixing: Vortex the solution thoroughly until the **(Z)-SU14813** is completely dissolved. If necessary, gentle warming in a 37°C water bath or brief sonication can aid in dissolution.[1]
- Aliquoting and Storage: Aliquot the stock solution into single-use sterile tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.[1][3]

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

Materials:

- 10 mM **(Z)-SU14813** primary stock solution in DMSO
- Pre-warmed (37°C) cell culture medium

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **(Z)-SU14813** primary stock solution at room temperature.

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- Serial Dilution: Perform a serial dilution of the primary stock solution in pre-warmed cell culture medium to reach the final desired concentration. It is recommended to keep the final DMSO concentration in the cell culture medium below 0.5% to avoid solvent-induced toxicity.
- Mixing: When adding the **(Z)-SU14813** solution to the bulk of the cell culture medium, add it dropwise while gently swirling the flask or plate to ensure rapid and uniform mixing.
- Immediate Use: Use the freshly prepared working solution immediately in your cell-based assays.

Protocol 3: In Vivo Formulation with PEG300 and Tween-80

This protocol describes the preparation of a dosing solution in a vehicle composed of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[1][3]

Materials:

- **(Z)-SU14813** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Procedure (for 1 mL of 2.5 mg/mL solution):

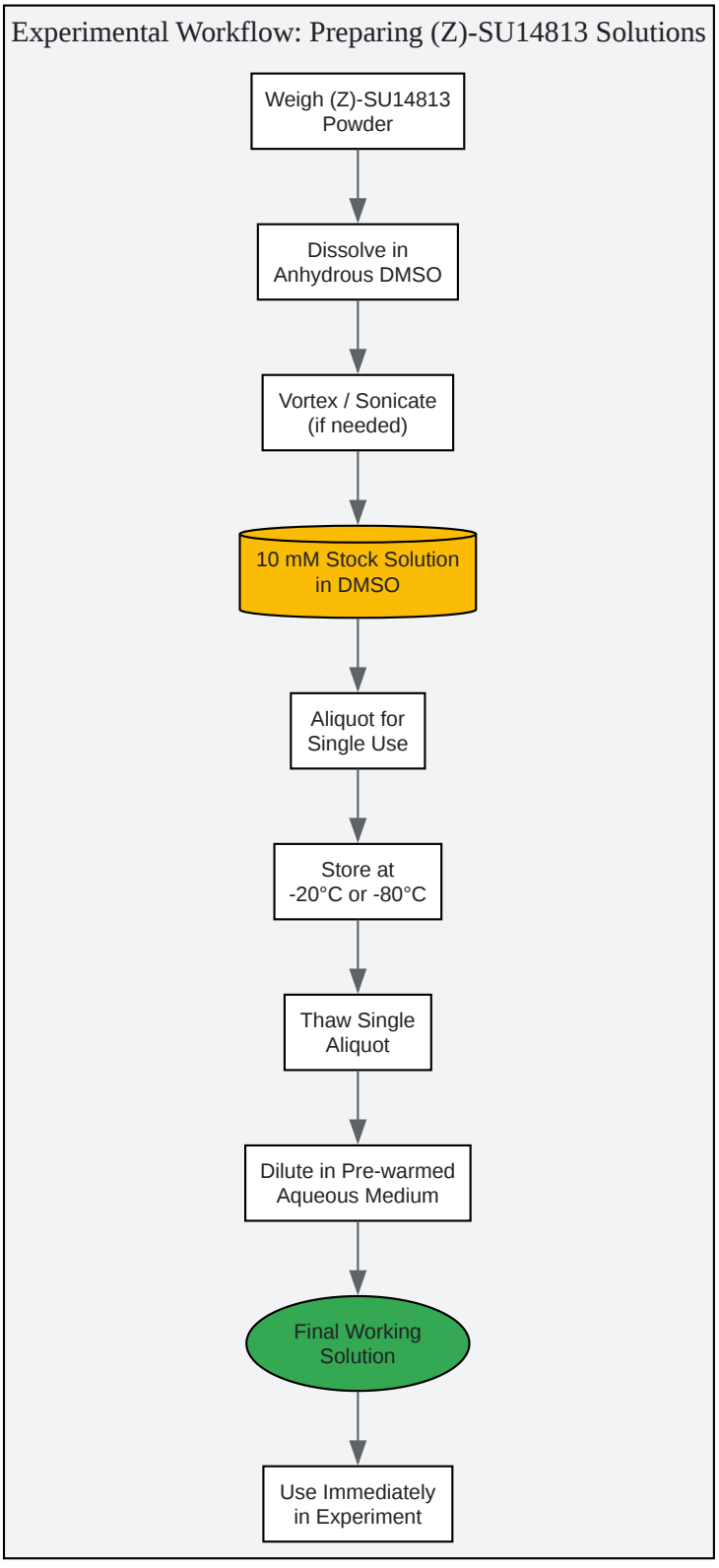
- Prepare a 25 mg/mL stock solution of **(Z)-SU14813** in DMSO.
- In a sterile tube, add 400 µL of PEG300.

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- To the PEG300, add 100 µL of the 25 mg/mL **(Z)-SU14813** DMSO stock solution. Vortex until the solution is clear and homogenous.
- Add 50 µL of Tween-80. Vortex thoroughly until the solution is clear.
- Slowly add 450 µL of sterile saline to bring the final volume to 1 mL. Vortex one final time. The solution should be clear.
- It is recommended to prepare this formulation fresh on the day of use.[3]

Visualizations

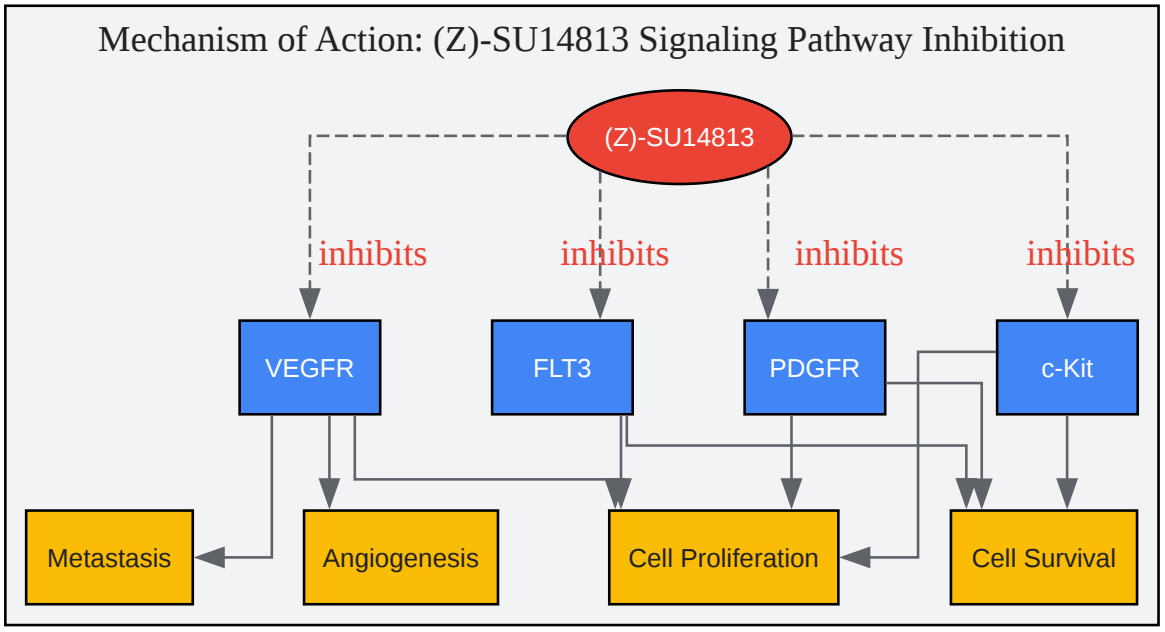
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Caption: Workflow for preparing **(Z)-SU14813** solutions.

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Caption: **(Z)-SU14813** inhibits multiple receptor tyrosine kinases.

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